

maoecrystal B chemical formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Maoecrystal B*

Cat. No.: *B12434250*

[Get Quote](#)

Maoecrystal B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Maoecrystal B is a naturally occurring diterpenoid isolated from the leaves of *Isodon eriocalyx* var. *laxiflora*. As a member of the diverse family of *Isodon* diterpenoids, which have shown a wide range of biological activities, **maoecrystal B** is a compound of interest for phytochemical and pharmacological research. This technical guide provides a summary of its chemical properties and available biological data.

Chemical Properties

Maoecrystal B has the chemical formula C22H28O6 and a molecular weight of approximately 388.45 g/mol .[\[1\]](#)[\[2\]](#)

Property	Value	Source
Chemical Formula	<chem>C22H28O6</chem>	[1] [2]
Molecular Weight	388.45 g/mol	[1]
CAS Number	96850-29-2	[1]

Biological Activity

Detailed biological activity data for **maoecrystal B** is limited in the currently available literature. The initial isolation paper reported that a co-isolated diterpenoid, laxiflorin C, exhibited weak cytotoxic activity. However, specific cytotoxic or other biological activities of **maoecrystal B** were not detailed in the abstract.

Further research is required to fully characterize the pharmacological profile of **maoecrystal B**.

Experimental Protocols

Isolation and Characterization of Maoecrystal B

The following is a generalized protocol based on the isolation of diterpenoids from *Isodon* species, as detailed in the original literature describing the discovery of **maoecrystal B**.

Plant Material: The leaves of *Isodon eriocalyx* var. *laxiflora* were collected and air-dried.

Extraction and Isolation:

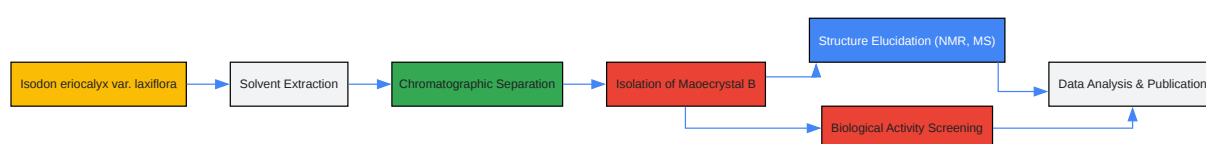
- The dried and powdered leaves were extracted with a suitable solvent (e.g., ethanol or methanol) at room temperature.
- The resulting crude extract was concentrated under reduced pressure.
- The concentrated extract was then subjected to a series of chromatographic separations. This typically involves:
 - Silica gel column chromatography with a gradient elution system (e.g., petroleum ether-acetone).
 - Further purification of fractions using techniques such as preparative thin-layer chromatography (TLC) or repeated column chromatography.
- Crystallization of the purified fractions yielded **maoecrystal B**.

Structure Elucidation: The structure of **maoecrystal B** was determined using a combination of spectroscopic methods, including:

- 1D NMR: ^1H and ^{13}C NMR spectroscopy to determine the carbon-hydrogen framework.
- 2D NMR: COSY, HMQC, and HMBC experiments to establish the connectivity of the molecule.
- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.

Logical Relationship of Diterpenoid Research

The following diagram illustrates the typical workflow for the discovery and characterization of novel diterpenoids like **maoecrystal B**.



[Click to download full resolution via product page](#)

Caption: Workflow for the isolation and characterization of **maoecrystal B**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [maoecrystal B chemical formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12434250#maoecrystal-b-chemical-formula-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com